

Technical Support Center: Iodide Ion Selective Electrodes (ISE)

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Compound of Interest

Compound Name: Iodide ion
CAS No.: 20461-54-5
Cat. No.: B1218064

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Introduction: The Physics of Your Sensor

Before troubleshooting, understand your tool. The Iodide ISE is typically a solid-state half-cell or combination electrode featuring a compressed pellet of Silver Iodide (AgI) and Silver Sulfide (Ag₂S).

It functions as a conductor of silver ions (Ag⁺).

The potential develops due to the equilibrium between the **iodide ions** in your sample and the silver ions on the membrane surface. Because this is a solubility equilibrium, any ion that forms a more insoluble salt with Silver than Iodide does will destroy your measurement.

Part 1: The "Fatal" Interferences (Poisoning)

Q: My electrode slope has dropped significantly, and the surface looks dark/matte. What happened?

A: You likely have Sulfide (S²⁻) or other interfering ions present in your sample.

) or Cyanide (

) poisoning.

These are not just interferences; they are electrode poisons. They react irreversibly with the silver in your sensing pellet, converting the sensitive AgI surface into a different chemical layer that no longer responds to Iodide.

The Mechanism (Why it happens)

The hierarchy of interference is dictated by the Solubility Product Constant (

). The lower the

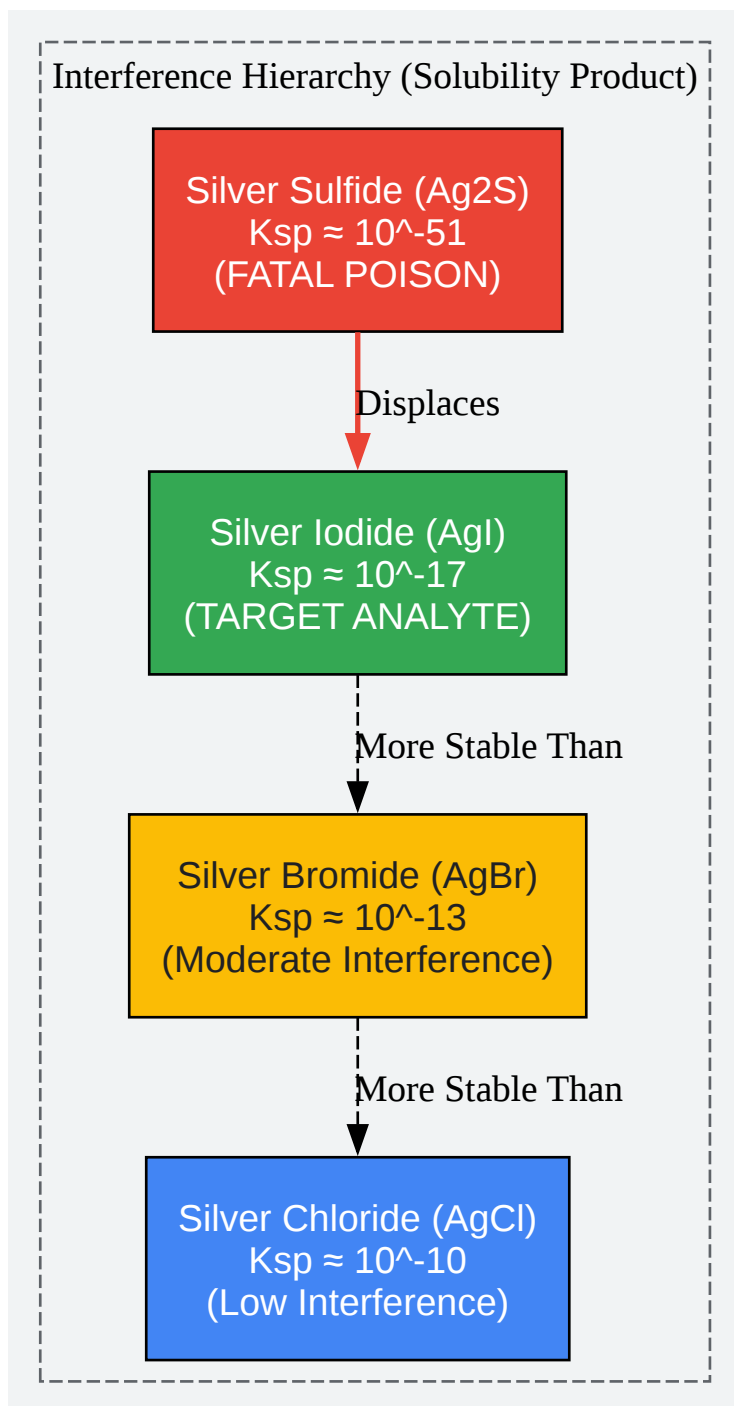
, the more insoluble the salt, and the more aggressively it precipitates on the electrode surface.

- Silver Iodide (Your Sensor):
- Silver Sulfide (The Poison):

Because

is exponentially more insoluble than

, even trace amounts of sulfide will displace iodide from the membrane surface, forming a blocking layer of silver sulfide.



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Figure 1: The Solubility Hierarchy. Any anion higher in the chain will displace the anions below it from the electrode surface.

Corrective Protocol: Surface Restoration

If poisoning occurs, chemical cleaning is rarely sufficient. You must physically remove the poisoned layer.

- **Assessment:** Inspect the pellet. A healthy AgI pellet is yellowish/amber. A sulfide-poisoned pellet is black or gray.
- **Polishing:**
 - Place a sheet of micro-abrasive polishing strip (approx. 600 grit) on a flat surface.
 - Add a few drops of distilled water.
 - Hold the electrode vertically and polish the tip in a circular motion for 30 seconds.
 - **Critical:** Rinse thoroughly with distilled water and soak in a standard Iodide solution (e.g., M) for 1 hour to re-equilibrate the surface.

Part 2: The "Competitor" Interferences (Selectivity)

Q: I am measuring Iodide in seawater (high Chloride). Will the Chloride interfere?

A: Unlikely, unless the Iodide concentration is extremely low.

Unlike poisoning, this is a "reversible" interference governed by the Selectivity Coefficient (). The electrode can still function, but the interfering ion generates a false signal background.

Data: Selectivity Coefficients

The Selectivity Coefficient (

) tells you how much more sensitive the electrode is to Iodide compared to the interferent.

Interfering Ion ()	Selectivity Coefficient ()	Interpretation
Bromide ()		Electrode is 10,000x more selective to Iodide.
Chloride ()		Electrode is 1,000,000x more selective to Iodide.
Hydroxide ()	Negligible	pH affects chemistry, not the sensor directly.
Cyanide ()		Severe. The electrode sees CN and I equally.

The Calculation (When to worry)

Use the Nicolsky-Eisenman logic to determine if interference is significant.

Example: If you have a sample with 0.5 M Chloride (seawater matrix):

- Scenario A: You are measuring M Iodide. The error () is negligible.
- Scenario B: You are measuring trace Iodide (M). The error is now 50% of your signal. Action Required.

Part 3: Environmental & Matrix Factors

Q: My readings are drifting constantly, even in standard solutions.

A: Check your lighting and your Ionic Strength Adjustor (ISA).

1. The Photoelectric Effect

Silver Iodide is a semiconductor and is photo-reactive. Strong light (sunlight, bright LEDs) hitting the pellet generates photo-electrons, causing potential drift.

- Fix: Use amber glassware or wrap beakers in aluminum foil. Keep the electrode away from window light.

2. Ionic Strength Mismatch

ISEs measure activity, not concentration. High ionic strength compresses the "activity cloud" around the ion, making it appear less concentrated than it is.

- The Rule: Samples and Standards must have the same ionic strength.
- Protocol: Add 5M

(Sodium Nitrate) as an Ionic Strength Adjustor (ISA).

- Ratio: Add 2 mL of ISA per 100 mL of sample/standard.[\[1\]](#)
- Note: Do not use KCl or NaCl based ISAs, as they introduce Chloride interference.

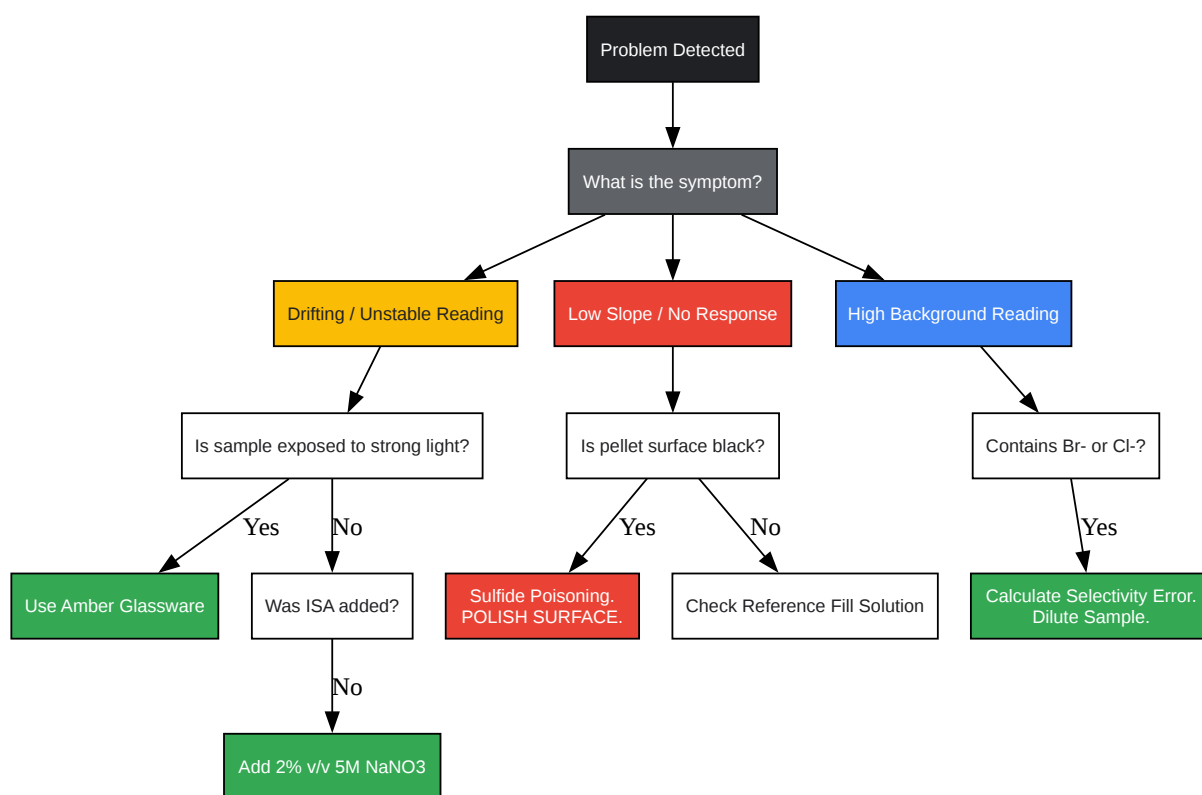
Q: Can I measure Iodide in acidic samples?

A: Yes, but with caution regarding oxidation.

- pH Range: Iodide ISEs are generally stable from pH 2 to 12.
- The Risk: In strong acid ($\text{pH} < 2$), Iodide () can be oxidized to Iodine () by atmospheric oxygen. is not detected by the electrode, leading to falsely low readings.
- Fix: Neutralize highly acidic samples with NaOH before measurement.

Part 4: Troubleshooting Workflow

Use this decision tree to diagnose the root cause of measurement failure.



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Figure 2: Diagnostic Decision Tree for Iodide ISE anomalies.

References

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